

Stachartin C: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Stachartin C*
Cat. No.: B15593284

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Stachartin C is a naturally occurring phenylspirodrimane, a class of meroterpenoids, isolated from the fungus *Stachybotrys chartarum*. Phenylspirodrimanes are known for their diverse and potent biological activities, including immunosuppressive, cytotoxic, and enzyme inhibitory effects. This technical guide provides a comprehensive overview of the available scientific information on **Stachartin C**, including its chemical properties, and biological activities, with a focus on data relevant to research and drug development.

Chemical and Physical Properties

Stachartin C is an amino acid derivative of stachybotrylactam, specifically a valine derivative. [1] Its fundamental properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₂₉ H ₄₁ NO ₆	[1]
CAS Number	1978388-56-5	[1]
Molecular Weight	499.64 g/mol	[1]

Note: Detailed spectroscopic data (¹H-NMR, ¹³C-NMR, IR, Mass Spectrometry) for **Stachartin C** are not readily available in the public domain at the time of this publication. Researchers are advised to consult the primary literature that first reported its isolation for this information.

Biological Activity

While specific biological activity data for **Stachartin C** is limited in publicly accessible literature, the broader class of phenylspirodrimanes (PSDs) from *Stachybotrys chartarum* has been shown to exhibit significant cytotoxic effects against various cancer cell lines. For instance, related compounds, stachybochartins, have demonstrated cytotoxicity against MDA-MB-231 breast cancer cells and U-2OS osteosarcoma cells, with IC₅₀ values in the micromolar range. [2]

Compound Class	Activity	Cell Lines	IC ₅₀ (μM)	Reference
Phenylspirodrimanes (Stachybochartins)	Cytotoxicity	MDA-MB-231 (Breast Cancer)	4.5 - 21.7	[2]
U-2OS (Osteosarcoma)	4.5 - 21.7	[2]		

Note: The IC₅₀ values presented are for related compounds and may not be representative of **Stachartin C**'s specific activity. Further research is required to determine the precise cytotoxic profile of **Stachartin C**.

Experimental Protocols

A detailed, specific experimental protocol for the isolation of **Stachartin C** is not available in the reviewed literature. However, a general methodology for the isolation of phenylspirodrimanes from *Stachybotrys chartarum* cultures can be outlined as follows.

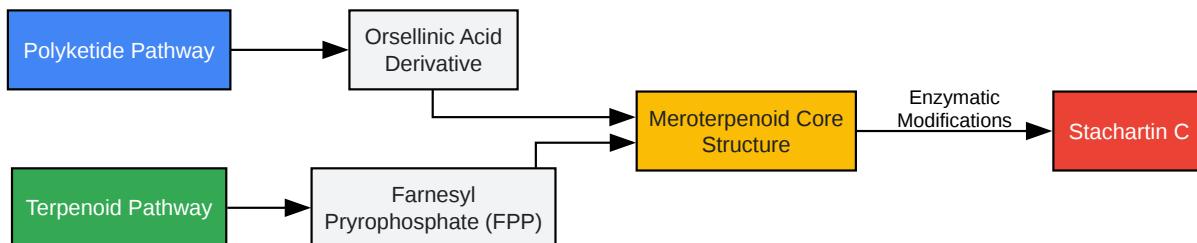
General Protocol for Phenylspirodrimane Isolation:

- Cultivation:** *Stachybotrys chartarum* is cultured on a suitable solid or liquid medium to promote the production of secondary metabolites.
- Extraction:** The fungal biomass and culture medium are extracted with an organic solvent, such as ethyl acetate or methanol, to isolate the crude mixture of metabolites.

- Chromatographic Separation: The crude extract is subjected to a series of chromatographic techniques to separate the individual compounds. This typically involves:
 - Column Chromatography: Initial separation based on polarity using silica gel or other stationary phases.
 - High-Performance Liquid Chromatography (HPLC): Further purification of fractions to yield pure compounds. Reverse-phase HPLC is commonly employed.
- Structure Elucidation: The structure of the isolated compounds is determined using spectroscopic methods, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Biosynthetic Pathway

Stachartin C, as a phenylspirodrimane, is a meroterpenoid synthesized through a hybrid polyketide-terpenoid biosynthetic pathway.

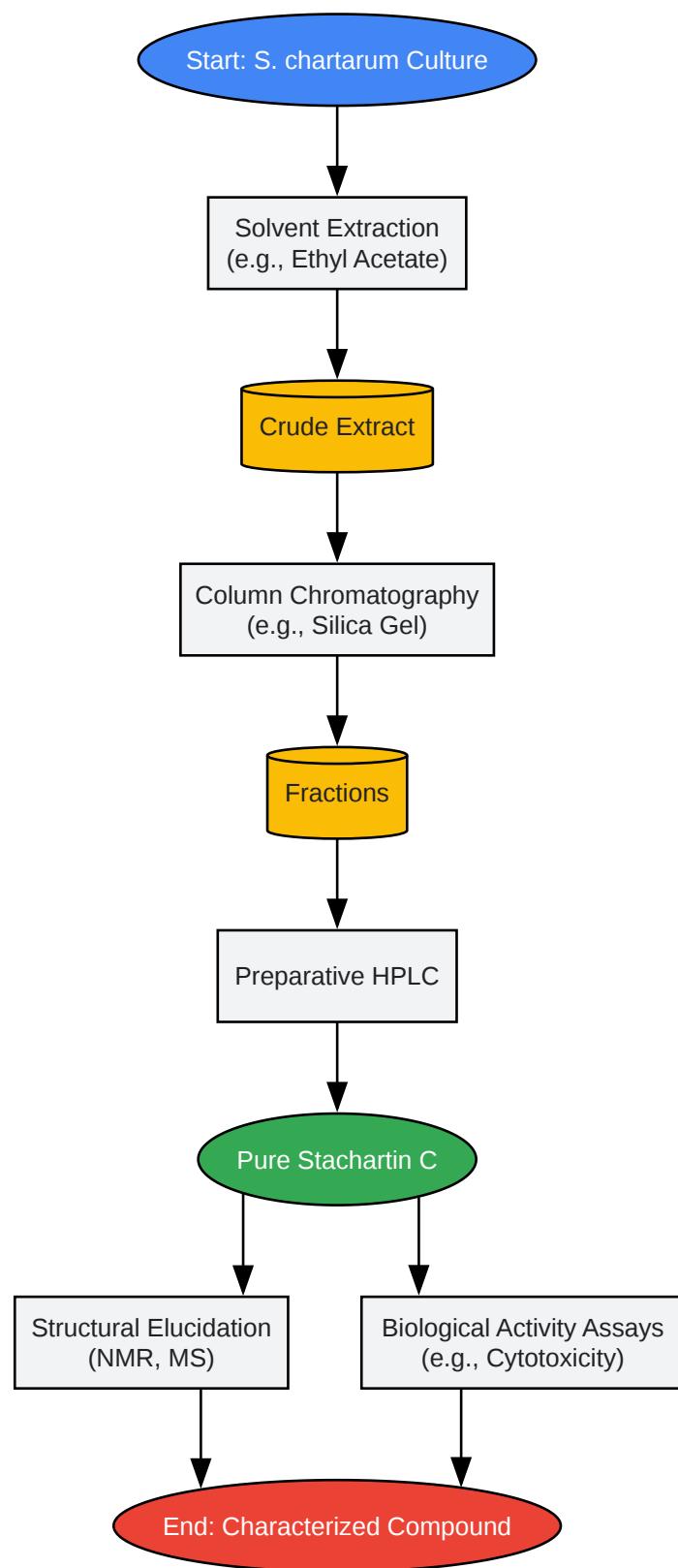


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Biosynthetic origin of **Stachartin C**.

Experimental Workflow: Phenylspirodrimane Isolation

The following diagram illustrates a typical workflow for the isolation and characterization of phenylspirodrimanes like **Stachartin C**.



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General workflow for isolation and analysis.

Conclusion

Stachartin C represents an intriguing member of the phenylspirodrimane family with potential for further investigation in drug discovery, particularly in oncology. The lack of detailed, publicly available data on its specific biological activities and the underlying mechanisms of action highlights a significant opportunity for future research. The protocols and data presented in this guide, based on related compounds, provide a foundational framework for researchers to design and execute studies aimed at elucidating the therapeutic potential of **Stachartin C**. As more research is conducted, a clearer picture of its pharmacological profile will emerge, potentially leading to the development of novel therapeutic agents.

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References

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- 2. pubs.acs.org [pubs.acs.org]
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